

Essential Safety and Operational Guide for Handling CD235 (Glycophorin A)

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Compound of Interest

Compound Name: CD235

Cat. No.: B12299716

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **CD235**, also known as Glycophorin A. Adherence to these protocols is essential to ensure personal safety and maintain the integrity of your research. **CD235** is a major sialoglycoprotein found on the surface of human erythrocytes (red blood cells) and their precursors.^{[1][2][3][4]} While purified **CD235** protein and antibodies against it are often considered non-hazardous, the primary risks arise when handling human cell lines expressing **CD235** or clinical samples containing red blood cells, which are potentially infectious.^{[2][3][5]}

Core Safety Principles

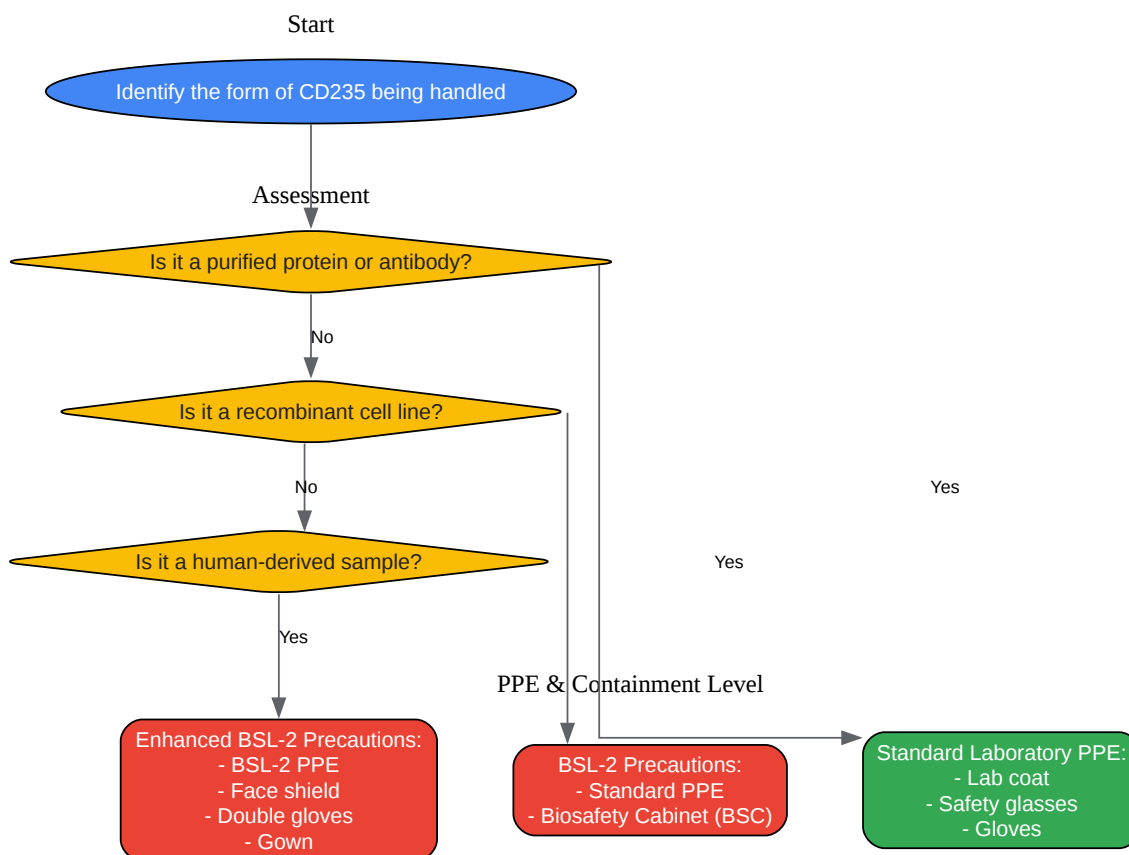
A thorough risk assessment should always be conducted before beginning any work involving **CD235**. The nature of the material being handled (e.g., purified protein, recombinant cell line, primary human tissue) will dictate the specific personal protective equipment (PPE) and handling procedures required.

Personal Protective Equipment (PPE) Recommendations

The following table summarizes the recommended PPE for handling **CD235** in its various forms. These recommendations are based on a risk-assessment approach and align with standard laboratory safety practices.

Form of CD235	Minimum PPE Requirements	Enhanced Precautions (Based on Risk Assessment)
Purified CD235 Protein	Laboratory coat, safety glasses, and disposable nitrile gloves. [6]	Double gloves may be considered for prolonged handling.
Recombinant Cell Lines Expressing CD235 (e.g., CHO, HEK293)	Laboratory coat, safety glasses, and disposable nitrile gloves. Work should be conducted in a Biosafety Cabinet (BSC). [7]	Face shield if there is a splash hazard. [6]
Human-derived Materials (e.g., primary cells, tissues, blood samples)	Laboratory coat, safety glasses with side shields or goggles, and disposable nitrile gloves. All work must be performed in a Biosafety Cabinet (BSC) following Biosafety Level 2 (BSL-2) practices. [2] [3] [5] [8]	Face shield, double gloves, and a solid-front gown may be required depending on the specific procedure and potential for splashes or aerosol generation. [9] [10]
Antibodies to CD235	Laboratory coat, safety glasses, and disposable nitrile gloves. [1]	No additional precautions are typically necessary, as these are generally considered non-hazardous. [11]

Below is a workflow to help determine the appropriate level of PPE.



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Caption: Workflow for selecting appropriate PPE when handling different forms of **CD235**.

Operational and Disposal Plans

Handling Procedures

- **Human-Derived Materials:** All work with human cell lines and primary tissues must be conducted under Biosafety Level 2 (BSL-2) containment.^{[2][3][5]} This includes using a certified Class II Biosafety Cabinet (BSC) to minimize the risk of exposure to potential bloodborne pathogens.
- **Aseptic Technique:** Strict aseptic techniques are crucial to prevent contamination of cell cultures and to protect the researcher.^[7]
- **Sharps Safety:** Use caution when handling needles, scalpels, or other sharp instruments. Dispose of them immediately in a designated sharps container.
- **Spills:** In the event of a spill of potentially infectious material, evacuate the area and allow aerosols to settle. Clean and decontaminate the area using an appropriate disinfectant, following your institution's established protocols.

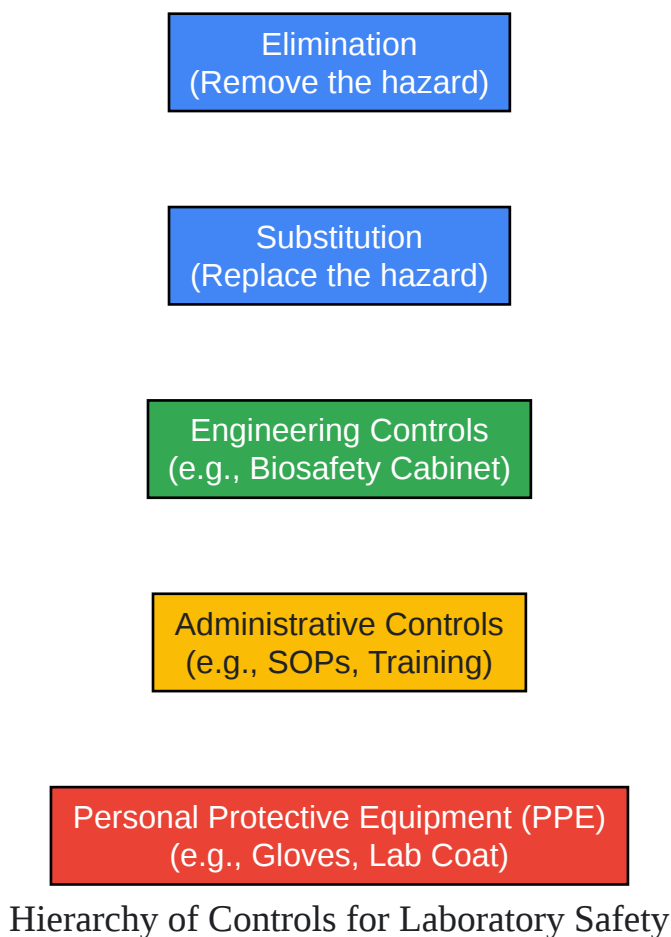
Disposal Plan

All waste generated from handling **CD235**-containing materials must be disposed of in accordance with institutional and local regulations for biohazardous waste.

Waste Type	Disposal Method
Contaminated Gloves, Gowns, and other disposable labware	Place in a biohazard bag and autoclave before disposal.
Liquid Waste (e.g., cell culture media)	Decontaminate with an approved disinfectant (e.g., 10% bleach solution) before disposing down the drain with copious amounts of water, or as per institutional guidelines.
Sharps (needles, slides, etc.)	Dispose of in a puncture-resistant, leak-proof sharps container.
Cell Cultures and Tissues	Autoclave in biohazard bags before disposal.

Hierarchy of Controls

Effective safety management relies on a multi-layered approach to hazard control. The most effective controls are at the top of the hierarchy.



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Caption: The hierarchy of controls for mitigating laboratory hazards.

By implementing these safety protocols and operational plans, researchers can handle **CD235** with confidence, ensuring a safe laboratory environment for themselves and their colleagues. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and training.

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